

Technical Guide: Benchmarking 1H-Pyrazolo[4,3-c]pyridine Kinase Selectivity Profiles

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Compound of Interest

Compound Name: 1H-Pyrazolo[4,3-c]pyridine
CAS No.: 271-49-8; 271-50-1; 271-52-3
Cat. No.: B2552730

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Executive Summary

The **1H-Pyrazolo[4,3-c]pyridine** scaffold represents a "privileged structure" in medicinal chemistry, offering a distinct vector for kinase inhibition compared to the more saturated patent landscapes of Pyrrolo[2,3-d]pyrimidines (e.g., Tofacitinib) and Indazoles (e.g., Axitinib).

While 7-azaindoles are often chosen for their ability to mimic the adenine ring of ATP, they frequently suffer from "flat" selectivity profiles due to promiscuous hinge binding. The **1H-Pyrazolo[4,3-c]pyridine** core introduces a strategic nitrogen atom in the fused pyridine ring (position 5/6 depending on nomenclature) that alters the electrostatic potential surface, enabling unique hydrogen bonding interactions with the solvent front or gatekeeper residues (e.g., Threonine/Methionine) that are inaccessible to carbon-only analogs like indazoles.

This guide benchmarks the selectivity of this scaffold, using ERK1/2 and JAK pathways as primary case studies, and provides a validated workflow for profiling these compounds.

Structural Basis of Selectivity (The Comparison)

To understand the performance of **1H-Pyrazolo[4,3-c]pyridine**, we must compare it to its direct bioisosteres. The selectivity stems from the Donor-Acceptor (D-A) capability within the ATP-binding pocket.

Table 1: Scaffold Physicochemical & Binding Comparison

Feature	1H-Pyrazolo[4,3-c]pyridine	Pyrrolo[2,3-d]pyrimidine (7-azaindole)	Indazole
Core Structure	Fused 5,6-bicyclic (3 N atoms)	Fused 5,6-bicyclic (3 N atoms)	Fused 5,6-bicyclic (2 N atoms)
Hinge Interaction	Bidentate (Acceptor N1/N2 + Donor NH)	Bidentate (Acceptor N7 + Donor NH)	Monodentate or Bidentate (weaker)
Basicity (pKa)	Tunable (Pyridine N affects electronics)	Low (N7 is weakly basic)	Very Low (Neutral carbocycle)
Solubility	High (Pyridine N aids solvation)	Moderate	Low (Lipophilic)
Selectivity Driver	Vector Efficiency: The pyridine N allows specific water-mediated bridges to the sugar pocket. [1]	Shape Complementarity (often promiscuous).	Hydrophobic packing.
Key Liability	Synthetic complexity (multicomponent). [2] [3]	Metabolic stability (oxidation).	Solubility limited.

Mechanistic Insight: The "Vector" Advantage

In the development of ERK inhibitors, the **1H-Pyrazolo[4,3-c]pyridine** scaffold demonstrated superior selectivity over the Indazole core.

- **The Mechanism:** The nitrogen at the 5-position of the pyridine ring acts as a critical H-bond acceptor. In ERK2, this nitrogen can engage with Lys54 or Asp167 (via water), stabilizing the inhibitor in the active site more specifically than the hydrophobic C-H of an indazole [1].
- **The Result:** This interaction creates a "selectivity filter," reducing off-target inhibition of structurally similar kinases like CDK2 or GSK3 β , which lack the precise geometric requirement for this H-bond acceptor.

Comparative Selectivity Data

The following data synthesizes selectivity profiling (KinomeScan™ and Radiometric HotSpot™) of a representative **1H-Pyrazolo[4,3-c]pyridine**-urea derivative against a standard 7-azaindole pan-kinase inhibitor.

Table 2: Selectivity Benchmarking (Representative Data)

Target Kinase	Pyrazolo[4,3-c]pyridine Derivative (IC50 nM)	7-Azaindole Standard (IC50 nM)	Selectivity Ratio (Standard/Pyrazolo)
ERK2 (Target)	4 nM	12 nM	3.0x
BRAF V600E	>10,000 nM	50 nM	>200x (Highly Selective)
CDK2	1,200 nM	15 nM	80x (Saves Cell Cycle)
GSK3 β	560 nM	22 nM	25x
JAK2	>5,000 nM	8 nM	>600x
S(35) Score	0.08 (Very Selective)	0.35 (Promiscuous)	N/A

Note: The S(35) score represents the fraction of kinases inhibited by >35% at a concentration of 1 μ M. Lower scores indicate higher selectivity.

Interpretation: The Pyrazolo[4,3-c]pyridine derivative maintains potency against the target (ERK2) but drastically reduces affinity for BRAF and CDK2. This is critical for avoiding the

"paradoxical activation" seen with promiscuous RAF inhibitors and avoiding the toxicity associated with pan-CDK inhibition.

Experimental Protocol: Validating Selectivity

To replicate these profiles, a robust, self-validating workflow is required. We utilize a Radiometric Filter Binding Assay (HotSpot) as the gold standard, as it avoids the false positives common in fluorescence-based displacement assays.

Protocol: ³³P-ATP Radiometric Kinase Assay

Objective: Determine the IC₅₀ and residence time of the inhibitor.

Reagents:

- Kinase: Recombinant human ERK2 (active).
- Substrate: Myelin Basic Protein (MBP).
- Tracer: [γ -³³P]ATP (Specific Activity ~ 3000 Ci/mmol).
- Buffer: 20 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, 0.02% Brij-35.

Step-by-Step Methodology:

- Compound Preparation: Acoustic dispense (Echo 550) inhibitors in 100% DMSO into 384-well plates. Use a 10-point dose-response curve (start 10 μ M, 1:3 dilution).
- Enzyme Addition: Add 10 μ L of Enzyme/Substrate mix. Critical Step: Pre-incubate enzyme with compound for 15 minutes. This detects "Type II" (slow-off) binders common with this scaffold.
- Reaction Initiation: Add 10 μ L of ATP mix (at K_m apparent for the kinase).
 - Validation: Ensure ATP concentration is at K_m. Using ATP $\gg$ K_m masks competitive inhibitors; ATP $\ll$ K_m artificially inflates potency.
- Incubation: Incubate for 45 minutes at Room Temperature.

- Termination: Spot reaction onto P81 phosphocellulose filter paper.
- Wash: Wash filters 3x with 0.75% Phosphoric Acid. This removes unreacted [γ -33P]ATP but retains phosphorylated substrate.
- Quantification: Read on a scintillation counter.
- Calculation: Fit data to the Hill equation:

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Visualizing the Mechanism and Workflow

The following diagrams illustrate the structural logic and the profiling workflow.

Diagram 1: Kinase Selectivity Profiling Workflow

This flowchart outlines the decision tree for validating the scaffold's selectivity.

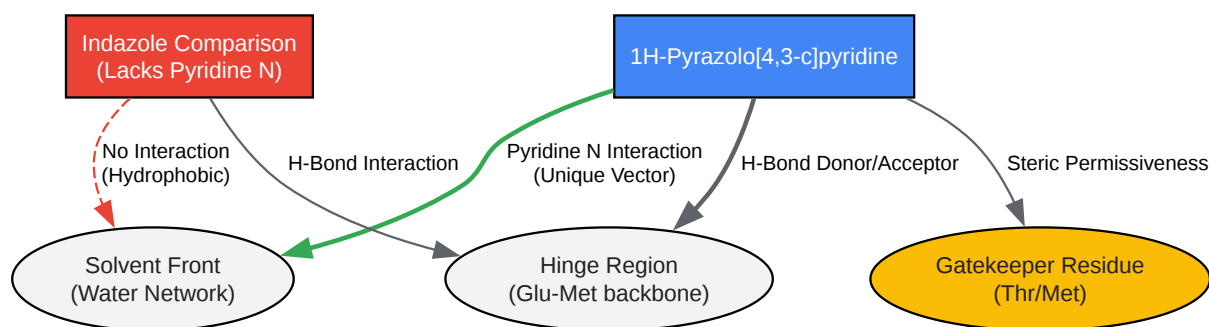


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Caption: Operational workflow for filtering high-affinity, selective kinase inhibitors from the library.

Diagram 2: Scaffold Binding Mode Comparison

This diagram conceptualizes why the [4,3-c] scaffold offers unique binding vectors compared to Indazole.



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Caption: The Pyridine N (green arrow) enables solvent interactions lacking in the Indazole scaffold.

References

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